

Essential Guide to Metaphanine (Methamphetamine) Disposal for Laboratory Professionals

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Compound of Interest

Compound Name: Metaphanine

Cat. No.: B154199

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This document provides critical safety and logistical information for the proper disposal of **Metaphanine**, also known as Methamphetamine. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting, minimizing risks to personnel and the environment.

Chemical and Physical Properties

A clear understanding of **Metaphanine's** properties is fundamental to its safe handling and disposal.

Property	Value
Molecular Formula	C10H15N[1]
Molecular Weight	149.23 g/mol [1]
Appearance	Crystalline powder
Solubility	Data not readily available in search results
Boiling Point	Undetermined[2]
Melting Point	Undetermined[2]

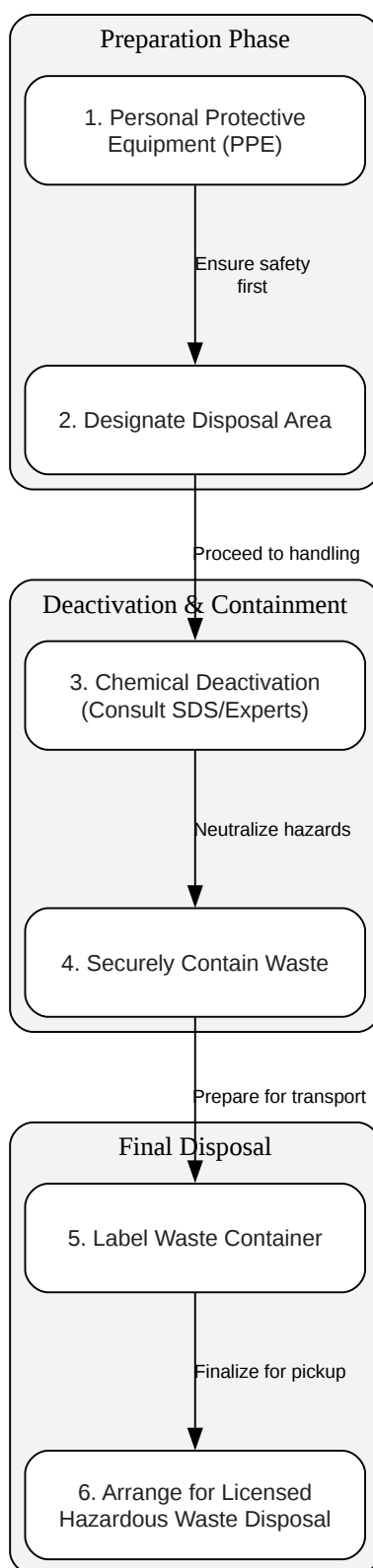
Hazard Identification and Safety Precautions

Metaphanine is a hazardous substance requiring strict adherence to safety protocols.

Hazard Category	Description	Precautionary Statements
Acute Toxicity (Oral)	Toxic if swallowed.[2]	P264: Wash thoroughly after handling.[2] P270: Do not eat, drink or smoke when using this product.[2] P301+P310: If swallowed: Immediately call a poison center/doctor.[2]
Flammability	Product is not flammable.[2]	P210: Keep away from heat/sparks/open flames/hot surfaces. - No smoking.[3]
Skin Corrosion/Irritation	Causes skin irritation.[4]	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection. IF ON SKIN: Wash with plenty of water and soap.[4]
Serious Eye Damage/Irritation	Causes serious eye irritation. [4]	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Environmental Hazards	Do not allow to enter sewers/ surface or ground water.[2] Illicit production generates significant toxic waste.[5][6][7]	Avoid release to the environment.

Step-by-Step Disposal Protocol

The proper disposal of **Metaphanine** is a critical safety procedure. The following workflow outlines the necessary steps from initial handling to final disposal.



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Metaphanine Disposal Workflow

- **Personal Protective Equipment (PPE):** Before handling **Metaphanine**, all personnel must be equipped with appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.^[8] Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of any dust or fumes.
- **Designate Disposal Area:** Establish a designated area within the laboratory for the collection and temporary storage of **Metaphanine** waste. This area should be clearly marked and away from general laboratory traffic.
- **Chemical Deactivation:** Due to the hazardous nature of **Metaphanine**, direct disposal is not recommended. While specific deactivation protocols are not detailed in the provided search results, the principle of neutralizing hazardous chemicals before disposal is a standard laboratory practice. Researchers should consult their institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company for appropriate deactivation procedures.
- **Securely Contain Waste:** All **Metaphanine** waste, including any contaminated materials such as gloves, wipes, and containers, must be placed in a designated, leak-proof, and clearly labeled hazardous waste container.^[9]
- **Label Waste Container:** The hazardous waste container must be accurately labeled with the chemical name ("**Metaphanine**" or "Methamphetamine"), the associated hazards (e.g., "Toxic"), and the date of accumulation.
- **Arrange for Licensed Hazardous Waste Disposal:** The final and most critical step is to arrange for the pickup and disposal of the hazardous waste by a licensed and reputable chemical waste management company.^[10] These companies are equipped to handle and dispose of hazardous materials in compliance with all federal, state, and local regulations.^[10] Never dispose of **Metaphanine** down the drain or in regular trash.^{[2][10]}

Emergency Procedures

In the event of accidental exposure or spill, follow these procedures:

- **Inhalation:** Move the affected person to fresh air. If they feel unwell, seek immediate medical attention.

- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[4]
- Ingestion: If swallowed, immediately call a poison center or doctor.[2] Do not induce vomiting.[4]
- Spill: For small spills, carefully clean the affected area while wearing appropriate PPE. Absorb the spill with inert material and place it in the designated hazardous waste container. For large spills, evacuate the area and contact your institution's EHS office or emergency response team.

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **Metaphanine**, protecting themselves, their colleagues, and the environment.

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